Best practices for storing and handling D-N-Acetylgalactosamine-13C

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Compound of Interest		
Compound Name:	*D-N-Acetylgalactosamine-13C*	
Cat. No.:	*B12409955*	Get Quote

Technical Support Center: D-N-Acetylgalactosamine-13C

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **D-N-Acetylgalactosamine-13C**. Find troubleshooting guides and frequently asked questions (FAQs) to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **D-N-Acetylgalactosamine-13C**?

A1: Proper storage is crucial to maintain the stability and integrity of **D-N-Acetylgalactosamine-13C**. The recommended storage conditions vary depending on whether the product is in solid form or dissolved in a solvent.

Q2: How should I handle **D-N-Acetylgalactosamine-13C** in the laboratory?

A2: **D-N-Acetylgalactosamine-13C** should be handled in a well-ventilated area.[1] Standard personal protective equipment (PPE), including a dust mask, eye shields, and gloves, should be worn. Avoid inhalation of dust and contact with skin and eyes.[1][2][3] In case of accidental contact, rinse the affected area thoroughly with water.[1] For spills, it is recommended to

absorb the substance with a liquid-binding material and decontaminate surfaces with alcohol. [1]

Q3: What is the solubility of **D-N-Acetylgalactosamine-13C**?

A3: **D-N-Acetylgalactosamine-13C** is soluble in water and DMSO.[4][5][6][7][8] Specific solubility data is provided in the table below. Note that for DMSO, ultrasonic treatment and warming may be necessary to achieve the specified concentration, and the hygroscopic nature of DMSO can impact solubility.[4]

Q4: What are the primary applications of **D-N-Acetylgalactosamine-13C**?

A4: **D-N-Acetylgalactosamine-13C** is the 13C labeled version of D-N-Acetylgalactosamine, which is an endogenous metabolite.[4][9] It is primarily used in research for:

- Metabolic Flux Analysis (MFA): The stable isotope label allows for the tracing of metabolic pathways.[4][9]

- Therapeutic Drug Monitoring (TDM): It can be used as an internal standard.[4][9]

- Glycosylation Research: D-N-Acetylgalactosamine is the initial sugar linked to serine and threonine residues in O-glycosylation.[7][10] The labeled version can be used to study this process.

- Targeted Drug Delivery: N-Acetylgalactosamine (GalNAc) is used as a targeting ligand for the liver-specific delivery of therapeutics like oligonucleotides.[7][10]

Quantitative Data Summary

Parameter	Value	Source
Storage (Solid/Powder)	-20°C for up to 3 years	[4]
2-8°C	[5][6]	
Storage (In Solvent)	-80°C for up to 6 months	[4]
-20°C for up to 1 month	[4]	
Solubility in Water	50 mg/mL, clear, colorless	[5][8]
10 mg/mL in PBS (pH 7.2)	[7][10]	
Solubility in DMSO	100 mg/mL (requires ultrasonic and warming)	[4]
Molecular Weight	222.20 g/mol	[4]
Appearance	White to off-white solid	[4][5][6]
Purity	≥98% (HPLC)	[8]

Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Degradation of the compound due to improper storage.

- Solution: Review the storage conditions and duration. For solutions stored at -20°C, use within one month; for -80°C, use within six months.[4] If the storage guidelines have not been followed, it is advisable to use a fresh vial of the compound.

Issue 2: Difficulty dissolving the compound in DMSO.

- Possible Cause: **D-N-Acetylgalactosamine-13C** may require assistance to fully dissolve at high concentrations in DMSO.

- Solution: Use ultrasonic treatment and gentle warming to aid dissolution.[4] Be aware that DMSO is hygroscopic, and absorbed water can affect solubility.[4] Use anhydrous DMSO for best results.

Issue 3: Low yield in glycosylation reactions.

- Possible Cause: The purity of the **D-N-Acetylgalactosamine-13C** may be compromised.

- Solution: Verify the purity of the compound if possible. Ensure that all other reagents and enzymes in the reaction are of high quality and active.

Experimental Protocols

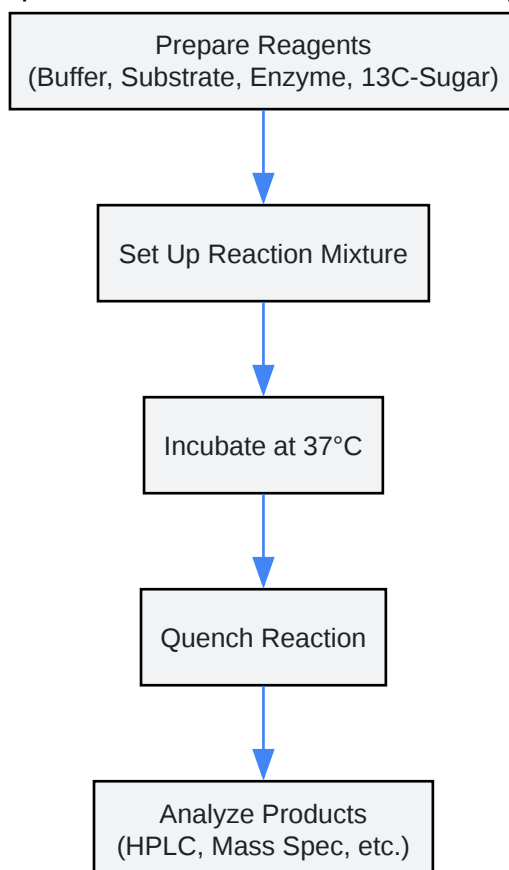General Protocol for In Vitro Glycosylation Assay

This protocol provides a general workflow for an in vitro glycosylation reaction using **D-N-Acetylgalactosamine-13C**. Specific concentrations and incubation times will need to be optimized for the particular enzyme and substrate being studied.

- Prepare the Reaction Buffer: A typical buffer is 20 mM Tris-HCl (pH 7.4) with 50 mM NaCl. [11]

- Prepare Reagent Solutions:

  - Dissolve **D-N-Acetylgalactosamine-13C** in the reaction buffer to the desired stock concentration.

  - Prepare a stock solution of the acceptor peptide or protein in the reaction buffer.

  - Prepare a stock solution of the relevant glycosyltransferase enzyme.

  - Prepare a stock solution of a manganese chloride (MnCl2) cofactor, typically around 100 mM.[11]

- Set up the Reaction:

  - In a microcentrifuge tube, combine the reaction buffer, acceptor peptide/protein, **D-N-Acetylgalactosamine-13C**, and MnCl2.

  - Initiate the reaction by adding the glycosyltransferase.

- The final concentrations of each component should be optimized based on the specific experimental goals.

- Incubation: Incubate the reaction mixture at 37°C for a predetermined amount of time (e.g., 1-4 hours).

- Quench the Reaction: Stop the reaction by adding a quenching solution, such as a buffer containing EDTA or by heat inactivation.

- Analysis: Analyze the reaction products using methods such as HPLC, mass spectrometry, or gel electrophoresis to detect the incorporation of the 13C-labeled sugar.
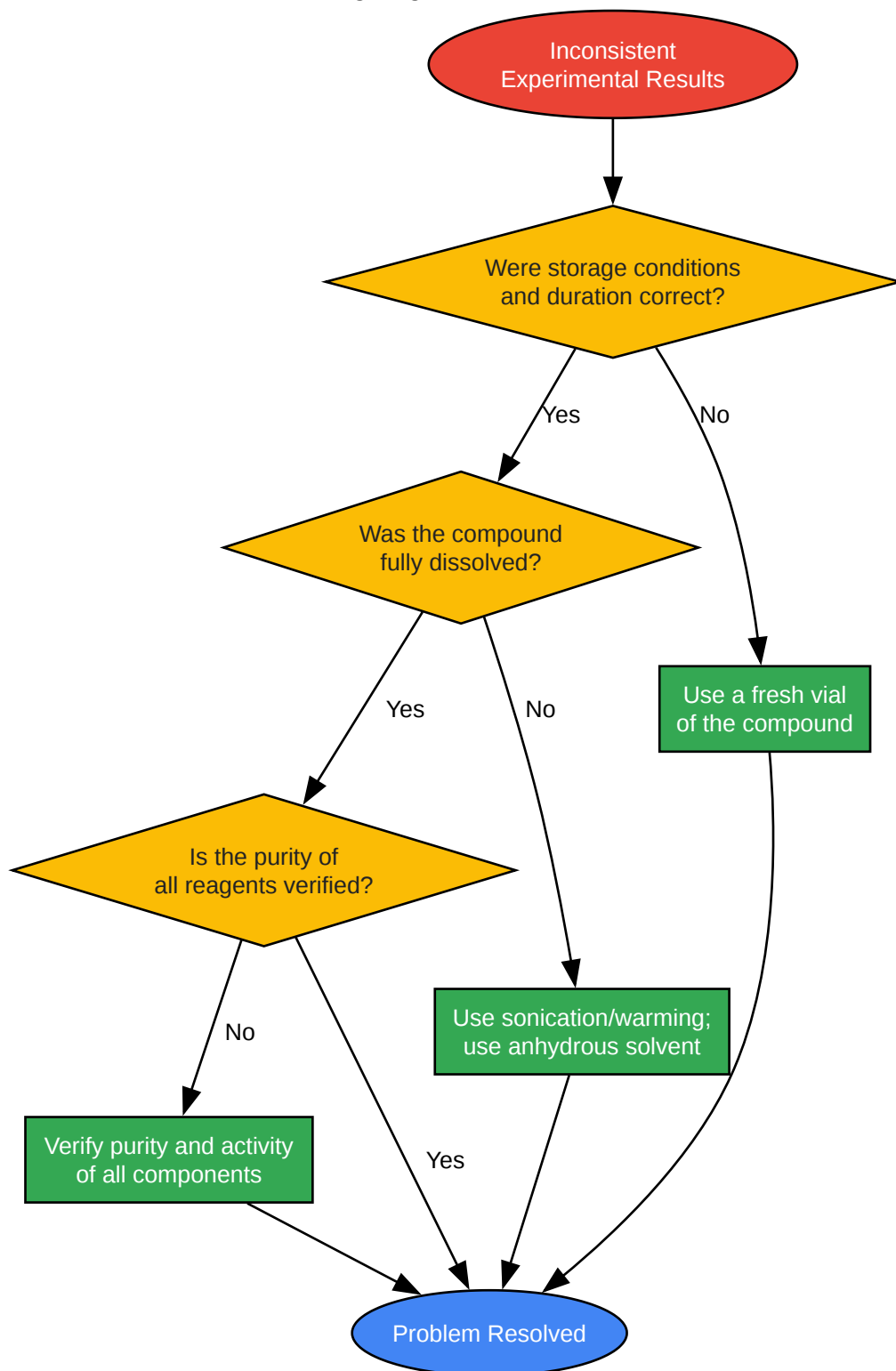
Visualizations

General Experimental Workflow for In Vitro Glycosylation

```
Prepare Reagents
(Buffer, Substrate, Enzyme, 13C-Sugar)
            │
            ▼
Set Up Reaction Mixture
            │
            ▼
Incubate at 37°C
            │
            ▼
Quench Reaction
            │
            ▼
Analyze Products
(HPLC, Mass Spec, etc.)
```

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Caption: General workflow for an in vitro glycosylation experiment.

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Troubleshooting Logic for Inconsistent Results

Caption: A logical flow for troubleshooting inconsistent experimental results.

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